

Solvent Blue 67: A Comprehensive Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Solvent Blue 67

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a detailed overview of the safety information, handling procedures, and experimental data for **Solvent Blue 67** (CAS No. 81457-65-0, alternative CAS No. 12226-78-7). The information is compiled and synthesized from various Safety Data Sheets (SDS) to ensure a comprehensive resource for laboratory personnel. This guide is intended to supplement, not replace, official Safety Data Sheets and institutional safety protocols.

Chemical and Physical Properties

Solvent Blue 67 is a greenish-blue powder widely used as a colorant in various industrial applications, including printing inks, plastics, and lubricants.^{[1][2][3][4]} While generally considered to have low toxicity, its physical properties, particularly its potential to form combustible dust, necessitate careful handling in a laboratory setting.^{[5][6][7]}

Property	Value	Source
Physical State	Powder	[5][8]
Color	Greenish-blue to Dark Blue	[1][2][3][5]
Odor	Odorless	[8]
CAS Number	81457-65-0 / 12226-78-7	[1][2][3][4][5][9][10][11][12]
Molecular Formula	C33H41N3O	[2]
Molecular Weight	495.7 g/mol	[2]
Melting Point	≥191.3 – ≤195.8 °C at 981.5 hPa; >216 °C	[5][8]
Boiling Point	>300 °C	[5]
Density	1.491 g/cm ³ at 20 °C; 1.398 g/cm ³ at 20°C	[5][8]
Bulk Density	ca. 333 kg/m ³ at 20°C	[8]
Vapor Pressure	0 hPa at 25 °C	[5]
Water Solubility	< 0.18 mg/l at 20°C (OECD 105)	[8]
Solubility in Organic Solvents	Soluble in Acetone and Butyl Acetate; Slightly soluble in Alcohol.	[2][4]
Partition Coefficient (n-octanol/water)	>4.1 (23 °C); 0.72 logKOW (23°C)	[5][8]
Auto-ignition Temperature	>216 °C	[5]

Hazard Identification and Classification

According to the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard (29 CFR 1910.1200), **Solvent Blue 67** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Combustible Dust	Comb. Dust	OSHA003: May form combustible dust concentrations in air.[5]
Hazardous to the aquatic environment, acute hazard	Category 3	HNOC007: Harmful to aquatic life.[5]

GHS Label Elements:

- Signal Word: Warning[5]
- Pictograms: Not Required[5]
- Hazard Statements:
 - May form combustible dust concentrations in air.[5]
- Precautionary Statements:
 - P273: Avoid release to the environment.[5]
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

It is important to note the conflicting information regarding aquatic toxicity. While one source classifies it as harmful to aquatic life (GHS category 3)[5], another states it is "not hazardous for aqueous organisms"[8], and a third indicates "no data available"[9]. Given this discrepancy, it is prudent to handle this substance as potentially harmful to the aquatic environment and prevent its release into drains or waterways.

Toxicological Information

Based on available data, **Solvent Blue 67** is not classified as acutely toxic, a skin or eye irritant, a respiratory or skin sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[5][8]

Toxicological Endpoint	Result	Source
Acute Toxicity	Shall not be classified as acutely toxic.	[5]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin. (Rabbit; OECD 404)	[5][13]
Serious Eye Damage/Irritation	Shall not be classified as seriously damaging to the eye or eye irritant. (Rabbit; OECD 405)	[5][13]
Respiratory or Skin Sensitization	Shall not be classified as a respiratory or skin sensitizer.	[5]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	[5]
Carcinogenicity	Shall not be classified as carcinogenic. No relevant data found.	[5][8]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant. No indications of a developmental toxic / teratogenic effect were seen in animal studies. (Screening test OECD 421/422)	[5][8]
Specific Target Organ Toxicity (Single Exposure)	Shall not be classified as a specific target organ toxicant (single exposure).	[5][8]
Specific Target Organ Toxicity (Repeated Exposure)	Shall not be classified as a specific target organ toxicant (repeated exposure). The repeated oral intake of the	[5][8]

substance did not cause any effects.

Aspiration Hazard

Not applicable.

[5][8]

Experimental Protocols

The following are summaries of the methodologies for the key toxicological and physicochemical experiments cited in the safety data sheets.

OECD 404: Acute Dermal Irritation/Corrosion

Objective: To determine the potential of a substance to cause irritation or corrosion to the skin.

Methodology:

- A single dose of the test substance (0.5 g for solids) is applied to a small area (approximately 6 cm²) of the skin of an albino rabbit.
- The treated area is covered with a gauze patch for a 4-hour exposure period.
- After exposure, the residual test substance is removed.
- The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.
- Observations are continued for up to 14 days to assess the reversibility of any effects.
- The severity of the skin reactions is scored according to a standardized scale.

OECD 405: Acute Eye Irritation/Corrosion

Objective: To determine the potential of a substance to cause irritation or corrosion to the eyes.

Methodology:

- A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit. The other eye remains untreated and serves as a control.

- The eyes are examined at 1, 24, 48, and 72 hours after application.
- Ocular reactions, including corneal opacity, iritis, and conjunctival redness and chemosis (swelling), are scored.
- The duration of the study is sufficient to evaluate the reversibility of the effects.
- The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.

OECD 421/422: Reproduction/Developmental Toxicity Screening Test

Objective: To provide initial information on the possible effects of a substance on reproduction and development.

Methodology:

- The test substance is administered orally in graduated doses to several groups of male and female rats.
- Males are dosed for a minimum of four weeks, including a pre-mating, mating, and post-mating period.
- Females are dosed throughout the study (approximately 63 days).
- Animals are mated, and the females are allowed to litter and raise their offspring to day 4 post-partum.
- Observations include effects on gonadal function, mating behavior, conception, development of the conceptus, parturition, and effects on the offspring.
- Endpoints such as anogenital distance and male nipple retention in pups, and thyroid examination are included to assess potential endocrine disruptor activity.

OECD 105: Water Solubility

Objective: To determine the saturation mass concentration of a substance in water at a given temperature.

Methodology:

- **Flask Method** (for solubilities $> 10^{-2}$ g/L): The substance is dissolved in water at a specific temperature with prolonged stirring until equilibrium is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.
- **Column Elution Method** (for solubilities $< 10^{-2}$ g/L): A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate until the concentration of the substance in the eluate is constant. The concentration is then measured.

OECD 109: Density of Liquids and Solids

Objective: To determine the density of a substance.

Methodology: Several methods are described, including:

- **Pycnometer Method**: A pycnometer (a flask with a specific volume) is weighed empty, then filled with the test substance and weighed again. The density is calculated from the mass and volume.
- **Hydrostatic Balance**: The substance is weighed in air and then in a liquid of known density. The density of the substance is calculated based on Archimedes' principle.
- **Air Comparison Pycnometer (for solids)**: The volume of a sample of the solid is measured in a calibrated cylinder of variable volume using air or an inert gas. The sample is then weighed, and the density is calculated.

OECD 301B: Ready Biodegradability - CO₂ Evolution Test

Objective: To determine the ready biodegradability of a substance by aerobic microorganisms.

Methodology:

- The test substance, as the sole source of organic carbon, is incubated in a mineral salt medium with an inoculum of aerobic microorganisms (e.g., from activated sludge).
- The test is run for 28 days in a closed system.
- The amount of carbon dioxide produced by the microbial degradation of the test substance is measured and compared to the theoretical maximum amount of CO₂ that could be produced.
- A substance is considered readily biodegradable if it reaches a pass level of >60% biodegradation within a 10-day window during the 28-day test period.

Safe Handling and Storage

Engineering Controls

- Use in a well-ventilated area.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Local exhaust ventilation is recommended, especially in areas where dust may be generated.[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- An eyewash station and safety shower should be readily available in the work area.[\[5\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[9\]](#)
- Hand Protection: Wear chemical-resistant protective gloves.[\[5\]](#)[\[9\]](#)
- Skin and Body Protection: Wear protective clothing or coveralls to prevent skin contact.[\[5\]](#)[\[9\]](#)
- Respiratory Protection: If dust is generated and ventilation is insufficient, wear an approved respirator.[\[5\]](#)[\[9\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[13]
- Avoid breathing dust.[13]
- Take precautionary measures against static discharge.[5]
- Use only non-sparking tools.[5]
- Do not eat, drink, or smoke when using this product.[8][13]
- Wash hands thoroughly after handling.[5][8]

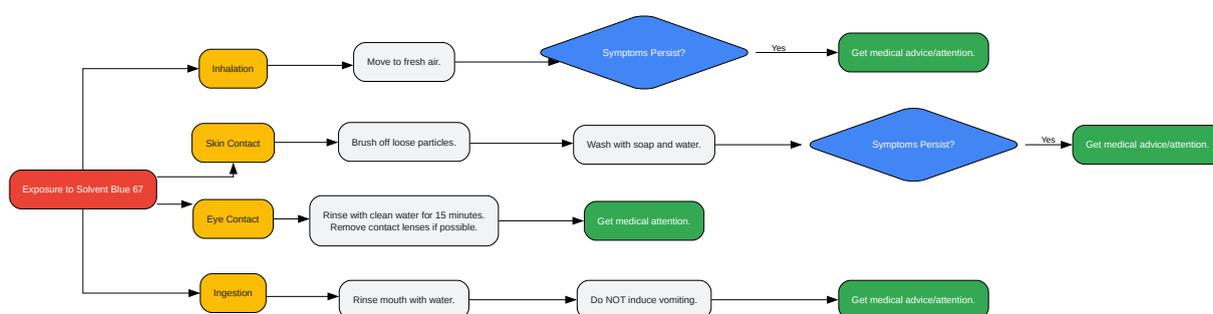
Storage Conditions

- Store in a tightly sealed, original container.[8][13]
- Keep in a dry and cool place.[8][13]
- Store away from strong oxidizing agents, heat, and ignition sources.[6][7][8]

Emergency Procedures

First Aid Measures

A decision-making workflow for first aid is provided in the diagram below.



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Caption: First aid procedures for exposure to **Solvent Blue 67**.

- Inhalation: If inhalation causes irritation, remove the individual to fresh air. If symptoms persist, seek medical advice.[5]
- Skin Contact: Brush off loose particles from the skin.[5] Dermal contact may cause temporary skin discoloration.[5] Wash contaminated skin with soap and water. Remove contaminated clothing and launder it before reuse.[5] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with clean water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses if it is safe to do so.[5] It is crucial to get medical attention.[5]
- Ingestion: Rinse the mouth with water.[5] Do NOT induce vomiting unless instructed by medical personnel.[5] Seek medical advice or attention.[5]

Fire-Fighting Measures

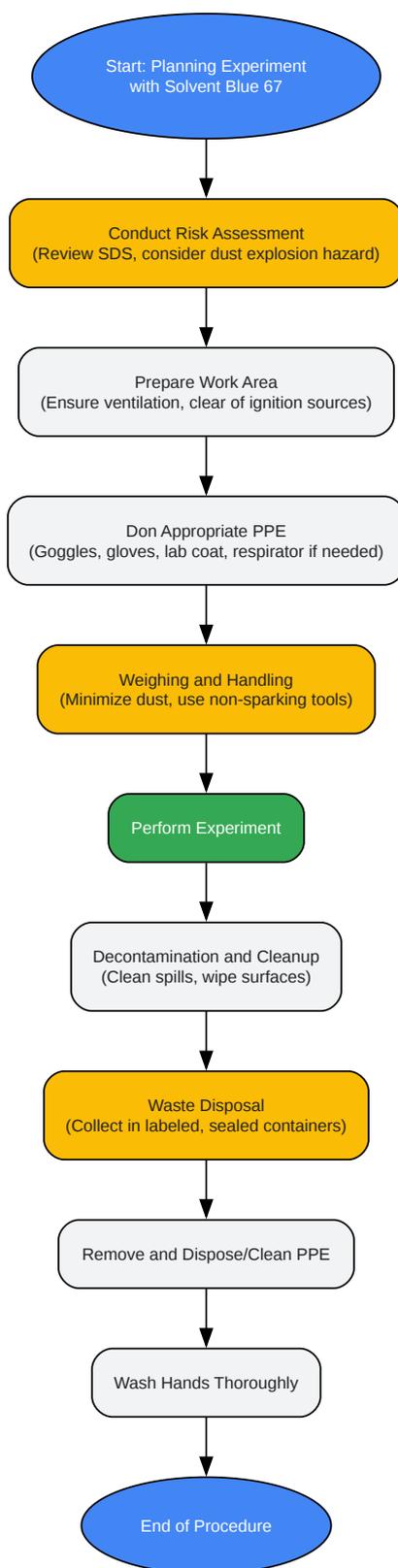
- Suitable Extinguishing Media: Water fog, foam, carbon dioxide (CO₂), and dry chemical.[5]
- Unsuitable Extinguishing Media: Not specified.
- Specific Hazards: May form combustible dust concentrations in air.[5] Hazardous combustion products may include carbon oxides, nitrogen oxides, and sulfur oxides.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][13]

Accidental Release Measures

- Personal Precautions: Avoid dust formation and wear appropriate personal protective equipment.[8][13] Keep unnecessary personnel away.[5]
- Environmental Precautions: Do not allow the product to enter drains, sewers, or waterways. [5][8]
- Methods for Cleaning Up: Use a vacuum or carefully sweep the material into a closed container for disposal.[5] Avoid generating dust.[5][8] Use an approved industrial vacuum cleaner.[5]

Laboratory Safety Workflow

The following diagram illustrates a general workflow for the safe handling of **Solvent Blue 67** in a laboratory setting.



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Caption: A general workflow for the safe handling of **Solvent Blue 67**.

Disposal Considerations

Dispose of **Solvent Blue 67** and its container in accordance with all applicable federal, state, and local regulations.[5] Avoid release to the environment.[5] Contaminated packaging should be disposed of in the same manner as the substance itself.[13]

Conclusion

Solvent Blue 67 is a substance with a low acute toxicity profile. However, its potential to form combustible dust concentrations in the air presents a significant physical hazard in a laboratory setting. Adherence to proper engineering controls, the consistent use of appropriate personal protective equipment, and following safe handling and storage procedures are paramount to mitigating the risks associated with this chemical. This guide provides a comprehensive overview of the available safety data to aid researchers and laboratory professionals in establishing a safe working environment when handling **Solvent Blue 67**. It is imperative to always consult the most recent Safety Data Sheet from your supplier and adhere to all institutional safety protocols.

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